

Methallyl Acetate (CAS 820-71-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methallyl acetate

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Abstract

Methallyl acetate (2-methylprop-2-enyl acetate), CAS number 820-71-3, is an unsaturated ester with established applications in polymer and fragrance industries.[1][2] This technical guide provides an in-depth overview of its chemical and physical properties, established synthesis protocols, and safety information. While direct biological activity and involvement in specific signaling pathways for **methallyl acetate** are not extensively documented, this paper explores the potential biological relevance through its hydrolysis product, acetate. Acetate is a well-known bioactive molecule involved in key cellular signaling pathways, including the mTOR and MAPK pathways, which are critical in metabolic regulation and cellular processes. This guide presents a hypothetical mechanism of action for **methallyl acetate**, suggesting its biological effects, if any, may be mediated through the downstream signaling of its acetate metabolite. Detailed experimental protocols for its synthesis and relevant signaling pathway diagrams are provided to facilitate further research and exploration of its potential applications in life sciences.

Chemical and Physical Properties

Methallyl acetate is a colorless liquid with a fruity odor.[2] It is soluble in organic solvents but has low solubility in water.[2] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C6H10O2	[3][4]
Molecular Weight	114.14 g/mol	[3][5]
CAS Number	820-71-3	[3][4]
Boiling Point	122 °C at 760 mmHg	[6][7]
Density	0.906 g/cm ³	[6][7]
Vapor Pressure	14.2 mmHg at 25°C	[1][8]
Flash Point	35 °C	[8]
Refractive Index	1.4110-1.4150	[8]
InChI Key	IVKYUXHYUAMPMT-UHFFFAOYSA-N	[7]
Canonical SMILES	<chem>CC(=C)COC(=O)C</chem>	[2]

Synthesis of Methallyl Acetate

Two primary methods for the synthesis of **methallyl acetate** are well-documented: the reaction of methallyl chloride with sodium acetate and the Fischer esterification of methallyl alcohol with acetic acid.[1]

Synthesis via Nucleophilic Substitution of Methallyl Chloride

This method involves the reaction of methallyl chloride with an acetate salt, such as sodium acetate.[1] The reaction is a nucleophilic substitution where the chloride is displaced by the acetate ion.

Experimental Protocol:

- **Reaction Setup:** To a reaction vessel equipped with a reflux condenser and a stirrer, add 2000 g of methallyl chloride, 1800 g of sodium acetate, 500 g of water, and 60 g of copper sulfate.[9]

- Initiation: Add 800 g of a 20% aqueous solution of sodium gluconate dropwise to the mixture.
[9]
- Reaction Conditions: Control the reaction temperature at reflux.[9]
- Monitoring: Monitor the reaction progress using gas chromatography. The reaction is typically complete after approximately 4 hours, indicated by the disappearance of the starting material, methallyl chloride.[9]
- Work-up and Purification: Upon completion, cool the reaction mixture and separate the organic layer. The crude product can be purified by distillation.

Synthesis via Fischer Esterification

This is a common laboratory-scale synthesis involving the acid-catalyzed esterification of methallyl alcohol with acetic acid.[1]

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine methallyl alcohol and a molar excess of acetic acid.
- Catalyst: Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.[1]
- Reaction Conditions: Heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography or gas chromatography.
- Work-up: After cooling, quench the reaction with a saturated solution of sodium bicarbonate to neutralize the excess acid.
- Extraction: Extract the **methallyl acetate** with an organic solvent like diethyl ether or ethyl acetate.[1]
- Purification: Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure. The final product can be purified by fractional distillation.

Potential Biological Activity and Signaling Pathways

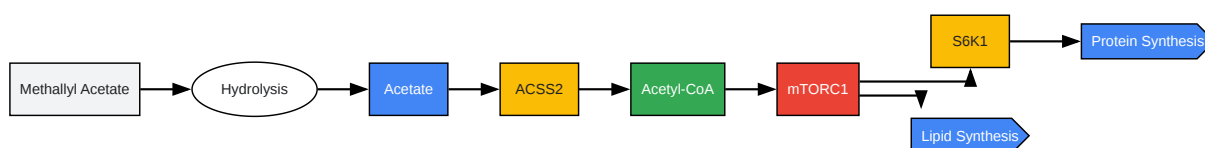
Currently, there is a lack of direct evidence for the biological activity of **methallyl acetate** itself in the scientific literature. However, as an ester, it is susceptible to hydrolysis in a biological environment, yielding methallyl alcohol and acetate. The acetate anion is a well-established bioactive molecule with roles in metabolism and cellular signaling. Therefore, it is hypothesized that the biological effects of **methallyl acetate** could be mediated through the downstream actions of acetate.

Acetate-Mediated Signaling

Acetate can be converted to acetyl-CoA, a central molecule in metabolism and a key substrate for histone acetyltransferases (HATs), influencing gene expression through epigenetic modifications. Furthermore, acetate can activate several signaling pathways, including the mTOR and MAPK pathways, which are crucial for cell growth, proliferation, and metabolism.

mTOR Signaling Pathway:

The mTOR (mechanistic target of rapamycin) pathway is a critical regulator of cell growth, proliferation, and metabolism. Acetate has been shown to activate the mTOR pathway, leading to increased protein and lipid synthesis.^[10] This activation is thought to be mediated by the increased availability of acetyl-CoA, which can allosterically activate components of the mTOR complex.

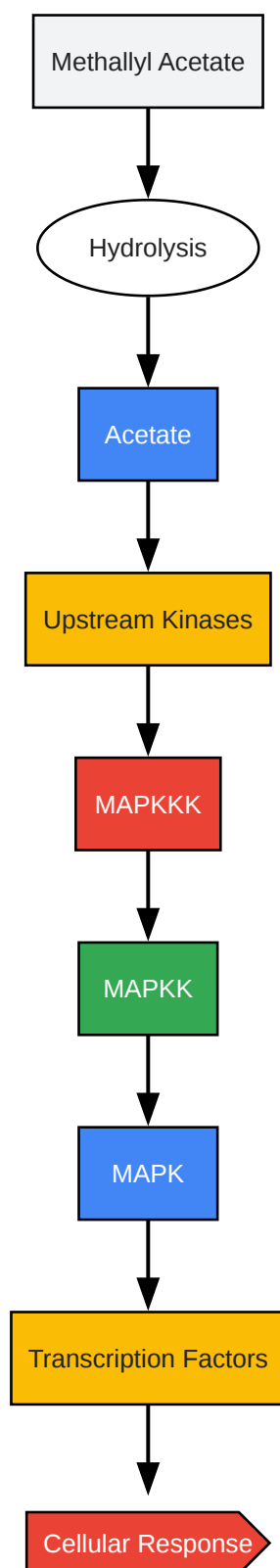


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Caption: Proposed mTOR signaling activation by **methallyl acetate** via its hydrolysis to acetate.

MAPK Signaling Pathway:

The Mitogen-Activated Protein Kinase (MAPK) pathway is a key signaling cascade that regulates a wide range of cellular processes, including cell proliferation, differentiation, and stress responses. Some studies suggest that acetate can modulate MAPK signaling, although the exact mechanisms are still under investigation.



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Caption: Hypothetical MAPK signaling modulation by **methallyl acetate**-derived acetate.

Safety and Handling

Methallyl acetate is a flammable liquid and vapor.[11] It should be handled in a well-ventilated area, away from heat, sparks, and open flames.[11] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical.[11]

First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[11]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If inhaled: Move the person to fresh air.[11]
- If swallowed: Do NOT induce vomiting. Clean mouth with water and seek medical attention.

Applications

Currently, the primary applications of **methallyl acetate** are in:

- Polymer Chemistry: It is used as a monomer in the synthesis of various polymers.
- Fragrance Industry: Its fruity aroma makes it a component in some fragrance formulations.[1][2]
- Chemical Synthesis: It serves as a versatile intermediate in organic synthesis.[1][3]

Conclusion and Future Directions

Methallyl acetate is a well-characterized chemical with established synthesis routes and industrial applications. While its direct biological activity remains largely unexplored, its potential to act as a pro-drug for acetate opens up new avenues for research, particularly in the fields of metabolism and cell signaling. The information and experimental protocols provided in this guide are intended to serve as a valuable resource for researchers interested in exploring the chemical and potential biological properties of **methallyl acetate**. Future studies should focus on confirming the in-vivo hydrolysis of **methallyl acetate** and investigating its effects on

the acetate-mediated signaling pathways outlined in this paper. Such research could uncover novel applications for this compound in drug development and biomedical research.

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